

Definitive Structure Elucidation of 6-Nonadecynoic Acid

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Compound of Interest

Compound Name: 6-Nonadecynoic acid

CAS No.: 600175-30-2

Cat. No.: B1244884

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Executive Summary

6-Nonadecynoic acid (CAS: 600175-30-2) is a rare, long-chain acetylenic fatty acid (ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

) characterized by an internal triple bond at the

position. Unlike its saturated or ethylenic counterparts, the structural verification of **6-nonadecynoic acid** presents unique challenges due to the propensity of internal alkynes to migrate under standard electron ionization (EI) conditions.

This guide provides a rigorous, self-validating framework for the synthesis, isolation, and absolute structural proof of **6-nonadecynoic acid**. It synthesizes advanced mass spectrometry derivatization techniques with high-resolution NMR spectroscopy to establish an unassailable structural claim.^[1]

Chemical Profile & Significance

Property	Specification
IUPAC Name	Nonadec-6-ynoic acid
Formula	<code>ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted"></code>
Molecular Weight	294.47 g/mol
Key Feature	Internal Alkyne ()
Biological Relevance	Antifungal agent (Candida/Cryptococcus inhibition); Membrane fluidity modulator.

Scientific Context: While often overshadowed by polyunsaturated fatty acids (PUFAs), acetylenic fatty acids like **6-nonadecynoic acid** are critical probes in chemical biology.^[1] They serve as mechanism-based inhibitors for fatty acid desaturases and have demonstrated potent antifungal activity against fluconazole-resistant strains of *Candida albicans*.^[1]

Synthesis Strategy: The Retrosynthetic Approach

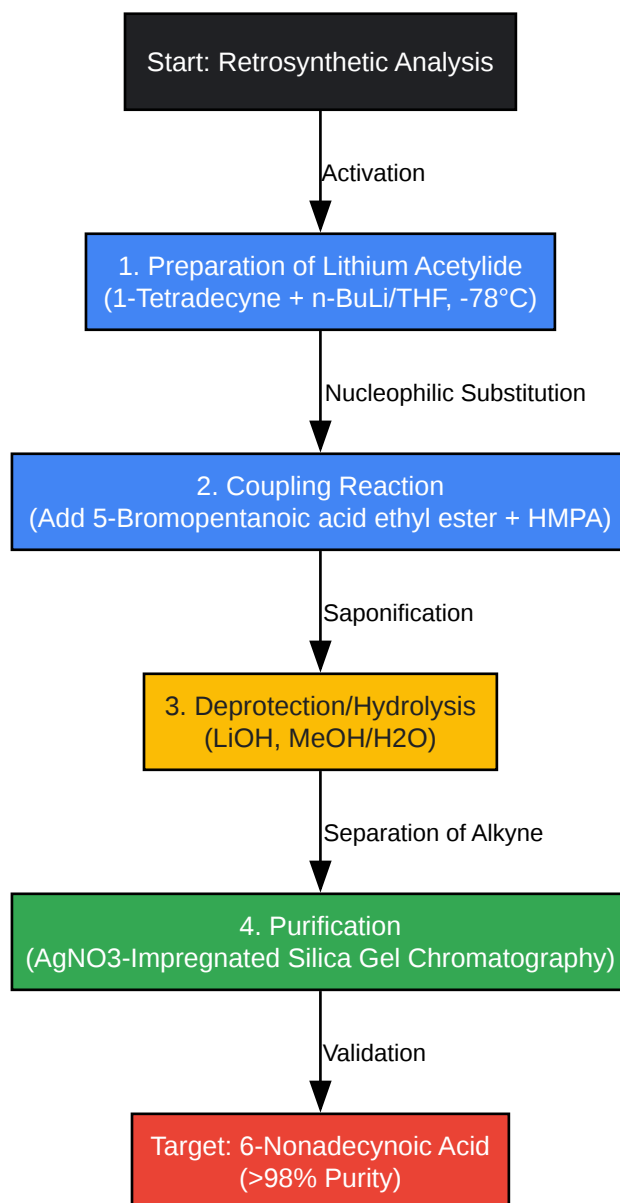
To ensure the integrity of the sample, we recommend de novo synthesis over isolation from complex natural matrices. This guarantees the position of the triple bond before analytical verification.^[1]

Retrosynthetic Logic

The most robust route involves the alkylation of a terminal alkyne (Fragment A) with a halo-alkanoic acid derivative (Fragment B).^[1]

- Fragment A (Tail): 1-Tetradecyne (`ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">`
)
- Fragment B (Head): 5-Bromopentanoic acid (protected as an ester or oxazoline)^[1]

Synthetic Workflow (DOT Visualization)



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Figure 1: Convergent synthesis workflow for **6-nonadecynoic acid** ensuring regiospecificity of the triple bond.

Spectroscopic Characterization (The Core)

This section details the protocols required to prove the structure. Note that standard EI-MS of the methyl ester is insufficient due to triple bond migration.[1]

Nuclear Magnetic Resonance (NMR)

NMR provides the primary evidence for the triple bond location without derivatization.[1]

Protocol: Dissolve ~10 mg of purified acid in

(0.6 mL).

Diagnostic Signals:

Nucleus	Shift (<code>ngcontent-ng-c2307461527=""</code> <code>"_ngghost-ng-c2764567632=""</code> <code>" class="inline ng-star-inserted"></code>)	Multiplicity	Assignment	Structural Logic
	0.88	Triplet ()		Terminal methyl group.
<code>ngcontent-ng-c2307461527=""</code> <code>_ngghost-ng-c2764567632=""</code> <code>class="inline ng-star-inserted"></code>	2.15 - 2.20	Multiplet ()		Propargylic protons. Distinct from allylic protons (~2.0 ppm) and shifted downfield from bulk methylene.
<code>ngcontent-ng-c2307461527=""</code> <code>_ngghost-ng-c2764567632=""</code> <code>class="inline ng-star-inserted"></code>	2.35	Triplet ()		-methylene to carboxyl.
	~18.7	Singlet		Propargylic carbons. Significantly shielded compared to allylic carbons (~27 ppm).
<code>ngcontent-ng-c2307461527=""</code>	~80.2	Singlet		Internal Alkyne. Characteristic

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shift for non-
terminal triple
bonds.

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c2764567632=""
class="inline ng-
star-inserted">

179.8

Singlet

Carboxylic acid
carbonyl.

Expert Insight: The key differentiator between the alkyne and alkene is the

shift of the adjacent carbons (

). In alkenes, these appear at ~27 ppm; in alkynes, they are shielded to ~18-19 ppm due to the diamagnetic anisotropy of the triple bond.

Mass Spectrometry: The Picolinyl Ester Method

Direct EI-MS of fatty acid methyl esters (FAMES) often fails to locate internal unsaturation.^{[1][2]} You must synthesize the 3-pyridylcarbinol (picolinyl) ester.^[1]

Derivatization Protocol:

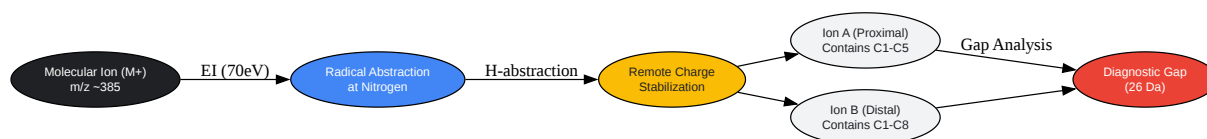
- Dissolve 1 mg **6-nonadecynoic acid** in thionyl chloride (
). Incubate 10 min.
- Evaporate excess ngcontent-ng-c2307461527="" _ngghost-ng-c2764567632="" class="inline ng-star-inserted">

 under

 stream.
- Add 3-pyridylcarbinol (1% in acetonitrile). React 5 min.

- Inject into GC-MS.[\[1\]](#)

Fragmentation Logic (DOT Visualization):



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Figure 2: Mechanism of Picolinyl Ester fragmentation. The nitrogen atom stabilizes the charge, allowing radical cleavage along the alkyl chain.

Interpretation:

- Molecular Ion (ngcontent-ng-c2307461527="" _ngghost-ng-c2764567632="" class="inline ng-star-inserted">): 385 m/z (Calculated for Picolinyl ester of C19:1 alkyne).
- The "Gap": In picolinyl esters of acetylenic acids, cleavage at the triple bond is less direct than in alkenes, but a characteristic mass difference of 26 Da () is observed between the fragments flanking the triple bond.
- Key Ions: Look for a regular series of ions spaced by 14 Da (), interrupted by the triple bond interval at C6-C7.

Quality Control & Purity

Before biological application, purity must be validated to exclude isomeric mixtures (e.g., ngcontent-ng-c2307461527="" _ngghost-ng-c2764567632="" class="inline ng-star-inserted">contaminants).

HPLC Method (Reverse Phase):

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus),
mm, 3.5
.
- Mobile Phase: Isocratic Acetonitrile:Water (90:[1]10) with 0.1% Formic Acid.[1]
- Detection: UV at 205 nm (weak absorbance) or ELSD (Evaporative Light Scattering Detector) for higher sensitivity.[1]
- Criterion: Single peak >98% area integration.

References

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NMR Chemical Shift - Alkyne Data. Source: Oregon State University Chemistry Dept. URL:
- General Fatty Acid Data Title: Nonadecanoic Acid Structure and Properties (Reference for C19 Chain).[1] Source: PubChem.[1] URL:[1]

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